

# health and safety data for 2-Nitro-6-(trifluoromethyl)aniline

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## Compound of Interest

Compound Name: 2-Nitro-6-(trifluoromethyl)aniline

Cat. No.: B1589192

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An In-depth Technical Guide to the Health and Safety of **2-Nitro-6-(trifluoromethyl)aniline**

## Authored by: Gemini, Senior Application Scientist

Introduction: **2-Nitro-6-(trifluoromethyl)aniline**, with CAS Number 24821-17-8, is a fluorinated nitroaromatic amine used as an organic building block in chemical synthesis.<sup>[1][2]</sup> Its dual functional groups—a nitro group and an aniline moiety—coupled with the electron-withdrawing trifluoromethyl group, make it a valuable intermediate. However, these same structural features necessitate a rigorous and informed approach to its handling and safety management. This guide provides a comprehensive overview of the health and safety data for **2-Nitro-6-(trifluoromethyl)aniline**, drawing parallels from structurally similar compounds to ensure a conservative and proactive safety posture. It is intended for researchers, chemists, and drug development professionals who may handle this or similar reagents.

## Chemical and Physical Properties

A foundational understanding of a substance's physical properties is critical for anticipating its behavior under laboratory conditions and for designing appropriate containment and handling strategies.

Property	Value	Source
CAS Number	24821-17-8	[1]
Molecular Formula	C <sub>7</sub> H <sub>5</sub> F <sub>3</sub> N <sub>2</sub> O <sub>2</sub>	[1]
Molecular Weight	206.12 g/mol	[1]
Appearance	Solid	
Melting Point	48-52 °C	
Flash Point	> 110 °C (> 230 °F) - closed cup	
Synonyms	α,α,α-Trifluoro-6-nitro-ortho-toluidine, 2-Amino-3-nitrobenzotrifluoride	

## Hazard Identification and GHS Classification

While specific GHS classification for **2-Nitro-6-(trifluoromethyl)aniline** is not uniformly available, data from analogous compounds like 2-nitroaniline and other trifluoromethyl-substituted anilines provide a strong basis for hazard assessment.[3] The primary hazards are associated with toxicity upon exposure and potential for organ damage with repeated contact.

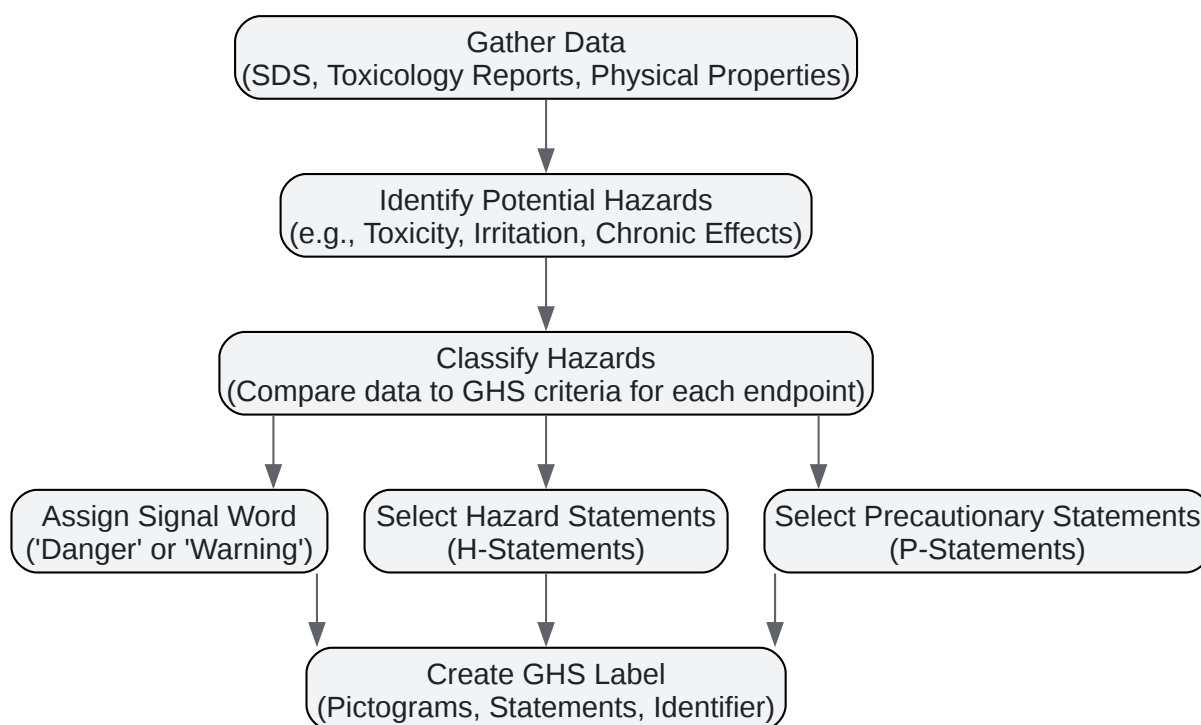
## Summary of Potential Hazards

Structurally similar nitroanilines are classified as toxic upon ingestion, inhalation, or skin contact.[4] A significant systemic risk associated with nitroanilines is the potential to cause methemoglobinemia, a condition where the iron in hemoglobin is oxidized, rendering it unable to transport oxygen effectively.[5][6] This leads to cyanosis (blueish skin), headache, dizziness, and nausea.[5] The effects can be delayed, appearing hours after exposure.[5][6]

Prolonged or repeated exposure may cause damage to organs, particularly the blood, bone marrow, spleen, and liver.[7] This substance is also expected to cause skin and serious eye irritation.[7][8]

## GHS Hazard Classification Workflow

The process of classifying a chemical under the Globally Harmonized System (GHS) involves evaluating all available data against a set of established criteria. This workflow ensures a comprehensive and standardized hazard assessment.



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Caption: GHS Hazard Classification Workflow.

## Anticipated GHS Classification

Based on available data for related compounds, the following GHS classification should be conservatively assumed for **2-Nitro-6-(trifluoromethyl)aniline**:

Hazard Class	Category	Hazard Statement	Pictogram
Acute Toxicity, Oral	Category 3 / 4	H301/H302: Toxic/Harmful if swallowed	Skull and Crossbones / Exclamation Mark
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin	Skull and Crossbones
Acute Toxicity, Inhalation	Category 3 / 4	H331/H332: Toxic/Harmful if inhaled	Skull and Crossbones / Exclamation Mark
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	Exclamation Mark
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation	Exclamation Mark
Specific Target Organ Toxicity (Repeated Exposure)	Category 2	H373: May cause damage to organs (Blood, Liver, Spleen) through prolonged or repeated exposure	Health Hazard
Hazardous to the Aquatic Environment, Long-term	Category 3	H412: Harmful to aquatic life with long lasting effects	None

## Safe Handling and Personal Protective Equipment (PPE)

A multi-layered approach to safety, combining engineering controls, administrative procedures, and personal protective equipment, is essential for mitigating the risks associated with this compound.

## Engineering Controls

- Chemical Fume Hood: All handling of solid **2-Nitro-6-(trifluoromethyl)aniline** and its solutions must be conducted in a certified chemical fume hood to prevent inhalation of dust or vapors.[\[9\]](#)[\[10\]](#)
- Ventilation: Ensure adequate general laboratory ventilation to maintain a safe working environment.[\[11\]](#)
- Safety Equipment: Eyewash stations and safety showers must be readily accessible and located close to the workstation.[\[7\]](#)[\[12\]](#)

## Personal Protective Equipment (PPE)

The selection of PPE must be based on a thorough risk assessment of the specific procedures being performed.

Protection Type	Specification	Rationale
Eye/Face Protection	ANSI Z87.1 compliant chemical safety goggles. A face shield should be worn if there is a splash hazard. <a href="#">[4]</a> <a href="#">[11]</a>	Protects against dust particles, splashes, and vapors that can cause serious eye irritation.
Skin Protection (Gloves)	Chemical-resistant gloves (e.g., Nitrile rubber, >0.11 mm thickness). Always inspect gloves for integrity before use and use proper removal technique. <a href="#">[4]</a> <a href="#">[13]</a>	Prevents skin contact, as the compound is presumed to be toxic upon dermal absorption and causes skin irritation. <a href="#">[4]</a> <a href="#">[8]</a>
Skin Protection (Clothing)	A clean, buttoned lab coat must be worn. For larger quantities or increased exposure risk, a chemical-resistant apron or suit is recommended. <a href="#">[4]</a>	Provides a barrier against accidental spills and contamination of personal clothing.
Respiratory Protection	When handling outside of a fume hood or if dust generation is likely, a NIOSH-approved respirator with a particulate filter (e.g., N95/N99) is required. <a href="#">[4]</a>	Protects against inhalation of the toxic solid particles.

## Emergency Procedures and First Aid

Immediate and appropriate action is crucial in the event of an exposure or spill.

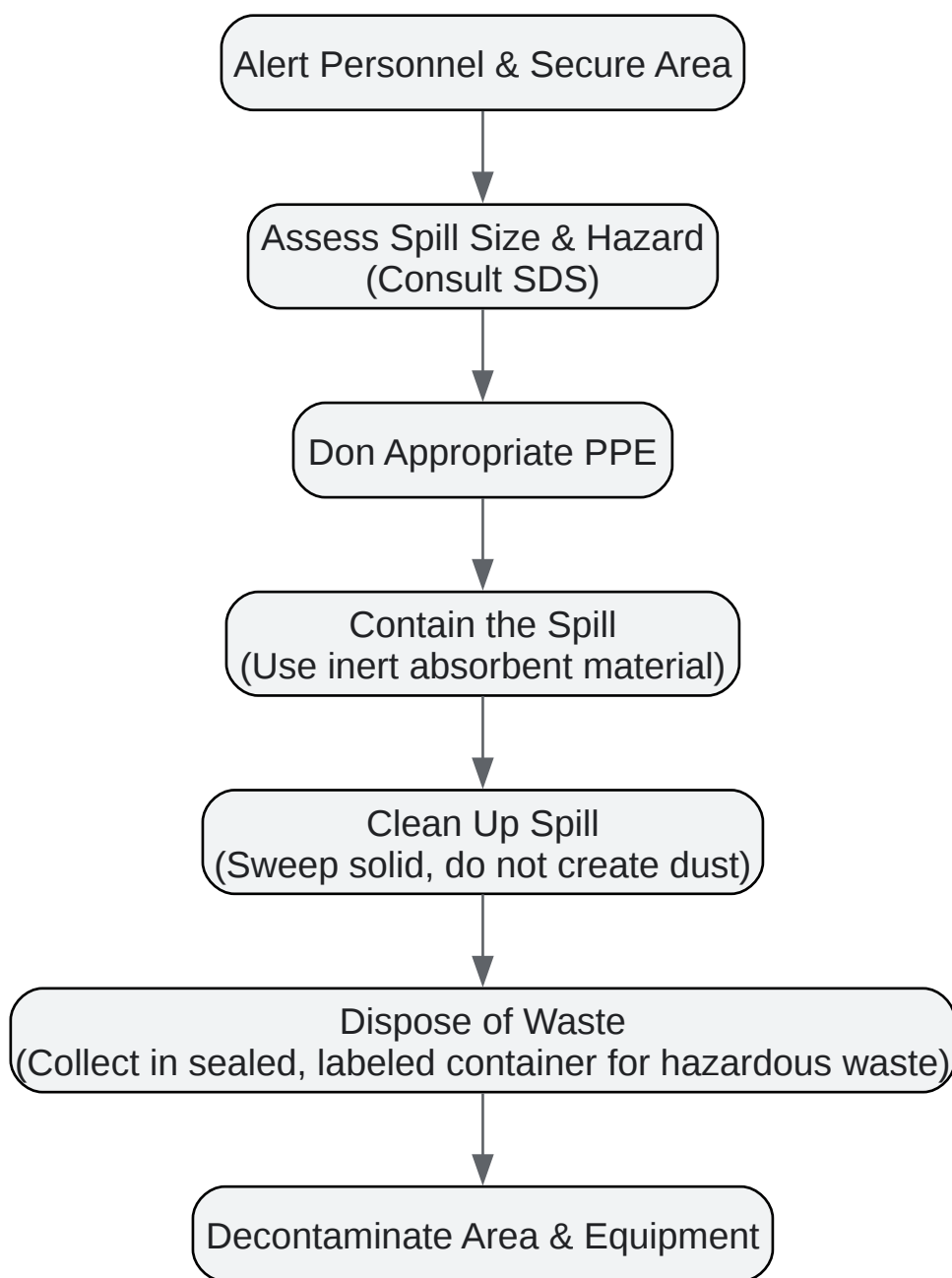
### First-Aid Measures

- Inhalation: Remove the individual to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention.[\[12\]](#)[\[14\]](#)

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[8][15]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[9][16]
- Note to Physician: Treat symptomatically. Be alert for delayed onset of methemoglobinemia. [5][6]

## Spill Response Workflow

A systematic approach is required to safely manage a chemical spill.



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Caption: Chemical Spill Response Workflow.

## Fire and Reactivity Data

### Flammability and Fire-Fighting

- Flammability: The compound is a combustible solid.[5] Vapors may form explosive mixtures with air if heated.[7]



- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO<sub>2</sub>), dry chemical, or alcohol-resistant foam.[\[10\]](#)[\[17\]](#)
- Hazardous Combustion Products: Thermal decomposition can produce toxic fumes including nitrogen oxides (NO<sub>x</sub>), carbon monoxide (CO), carbon dioxide (CO<sub>2</sub>), and gaseous hydrogen fluoride (HF).[\[7\]](#)[\[17\]](#)
- Firefighter Protection: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes.[\[17\]](#)[\[18\]](#)

## Reactivity and Stability

- Stability: Stable under recommended storage conditions.[\[13\]](#)
- Incompatible Materials: Avoid contact with strong oxidizing agents, strong acids, and strong bases.
- Conditions to Avoid: Keep away from heat, sparks, open flames, and other ignition sources. Avoid the formation of dust.[\[7\]](#)[\[10\]](#)

## Storage and Disposal

### Storage

Store in a tightly sealed, properly labeled container in a dry, cool, and well-ventilated area.[\[7\]](#)  
[\[19\]](#) Keep away from incompatible materials.[\[3\]](#) The storage area should be accessible only to authorized personnel.

### Disposal

This material and its container must be disposed of as hazardous waste.[\[4\]](#) Offer surplus and non-recyclable solutions to a licensed disposal company.[\[15\]](#) Do not allow the chemical to enter drains or waterways.[\[4\]](#)[\[11\]](#) Contaminated packaging and PPE should be treated as hazardous waste.[\[6\]](#)

## Toxicological and Ecological Information

### Toxicological Profile

- Acute Toxicity: As a class, nitroanilines are considered toxic if swallowed, inhaled, or in contact with skin.[6]
- Chronic Toxicity: Repeated exposure may lead to organ damage, with the blood (methemoglobin formation), liver, and spleen being potential targets.[7]
- Carcinogenicity and Mutagenicity: No components of this product or similar ones at levels greater than or equal to 0.1% are identified as probable, possible, or confirmed human carcinogens by IARC, ACGIH, NTP, or OSHA.[15] Some studies on 2-nitroaniline showed it to be non-mutagenic in relevant bacterial studies.[20]
- Symptoms of Exposure: Overexposure may cause headache, dizziness, tiredness, nausea, vomiting, and cyanosis (blue lips, fingernails, and skin) due to methemoglobinemia.[5][7]

## Ecological Information

This substance is considered toxic or harmful to aquatic life with long-lasting effects.[6][7] It should not be released into the environment.[5] Persistence is unlikely based on some available information for similar compounds, but proper disposal is paramount to prevent environmental contamination.[7]

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